

Application Notes and Protocols for GSK-843

Stock Solution Preparation

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Compound of Interest

Compound Name: GSK-843
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These application notes provide detailed protocols for the preparation, storage, and handling of **GSK-843** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. **GSK-843** is a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3), a key regulator of necroptosis, a form of programmed cell death.

Introduction

GSK-843 is a valuable chemical tool for studying the role of RIPK3 in various physiological and pathological processes, including inflammation and cell death.^{[1][2][3]} It inhibits RIPK3 kinase activity with a reported IC₅₀ of 6.5 nM and binds to the RIPK3 kinase domain with an IC₅₀ of 8.6 nM.^{[1][2][3]} Understanding the correct preparation and handling of **GSK-843** is crucial for obtaining reliable and reproducible experimental results. At higher concentrations (e.g., 3-10 µM), **GSK-843** has been observed to induce apoptosis.^{[1][4]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **GSK-843**:

Property	Value	References
Molecular Weight	377.49 g/mol	[2] [3] [5]
Molecular Formula	C ₁₉ H ₁₅ N ₅ S ₂	[2] [3] [5]
CAS Number	1601496-05-2	[1] [2] [6]
Appearance	Solid powder	[5]
Purity	≥98% by HPLC	[6]
IC ₅₀ (Kinase Activity)	6.5 nM	[1] [3] [5]
IC ₅₀ (Binding Affinity)	8.6 nM	[1] [2] [3]
Solubility in DMSO	≥ 10 mg/mL (26.49 mM) to ≥ 40 mg/mL	[3] [7]

Experimental Protocols

Materials

- **GSK-843** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)[\[2\]](#)
- Calibrated pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM GSK-843 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies.

- **Equilibrate Reagents:** Allow the **GSK-843** powder and DMSO to equilibrate to room temperature before use.
- **Weigh GSK-843:** Accurately weigh the desired amount of **GSK-843** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3775 mg of **GSK-843** (Molecular Weight = 377.49).
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the **GSK-843** powder. For the example above, add 100 μ L of DMSO to 0.3775 mg of **GSK-843**.
- **Promote Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the powder is not fully dissolved, sonicate the solution for 5-10 minutes.^[2] Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquot and Store:**
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.^[1]
 - Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).^[1]

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final desired concentration.

Important Considerations:

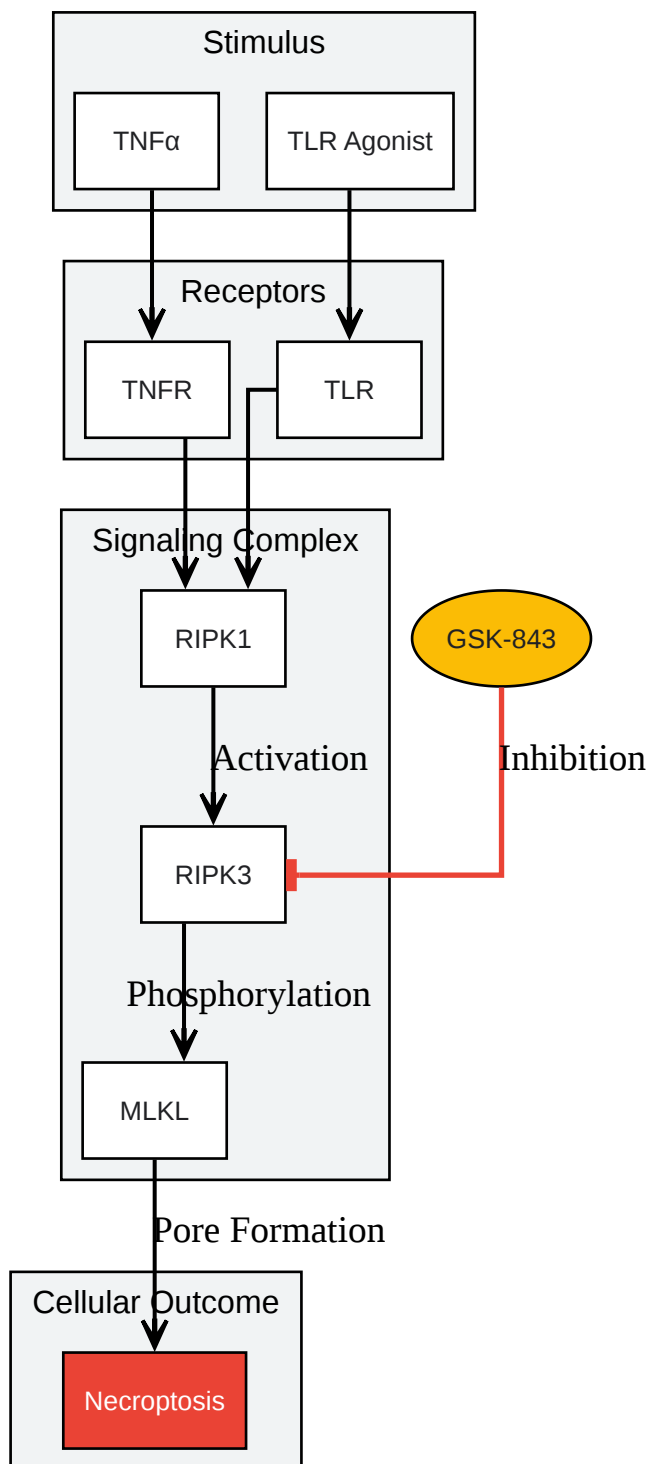
- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq$ 0.1%) to avoid solvent-induced cytotoxicity.

- Prepare fresh working solutions from the frozen stock for each experiment to ensure consistency.

Signaling Pathway and Experimental Workflow Diagrams

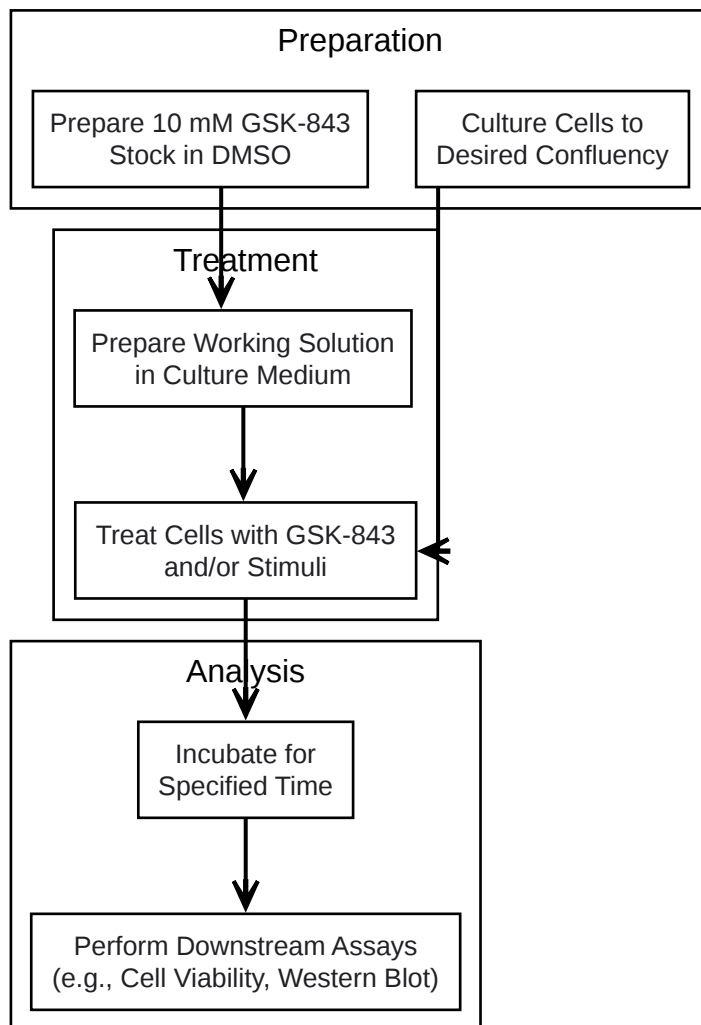
The following diagrams illustrate the signaling pathway affected by **GSK-843** and a typical experimental workflow for its use.

GSK-843 Inhibition of the Necroptosis Pathway

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Caption: **GSK-843** inhibits the necroptosis signaling pathway.

Experimental Workflow for In Vitro GSK-843 Treatment



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Caption: A typical workflow for in vitro cell-based assays using **GSK-843**.

Safety Precautions

- **GSK-843** is for research use only and is not for human or veterinary use.[5]
- Handle the compound and its solutions in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses, to avoid skin and eye contact.

- Consult the Safety Data Sheet (SDS) for detailed safety information.

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